

An In-depth Technical Guide to the Physical Constants of 3-Ethoxypentane

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Compound of Interest

Compound Name: 3-Ethoxypentane

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This technical guide provides a comprehensive overview of the key physical constants of **3-Ethoxypentane** (CAS No: 36749-13-0), a valuable organic compound. The information herein is intended to support research, development, and quality control activities where this ether is utilized. All quantitative data is presented in a clear, tabular format for ease of reference and comparison. Furthermore, detailed experimental protocols for the determination of its principal physical properties are provided.

Core Physical and Chemical Properties of 3-Ethoxypentane

3-Ethoxypentane, with the molecular formula $C_7H_{16}O$, is a branched ether.^[1] Its structural characteristics influence its physical properties, making it a subject of interest in various chemical applications, including its potential as a solvent.^[1]

Summary of Physical Constants

The following table summarizes the key physical constants of **3-Ethoxypentane**. It is important to note that some of these values are estimates and should be confirmed by experimental data for critical applications.

Property	Value	Source
Molecular Formula	C7H16O	[1] [2] [3] [4] [5]
Molecular Weight	116.20 g/mol	[1] [2] [3] [6]
Boiling Point	109 °C at 760 mmHg	[1] [2] [3] [4]
Melting Point	-95.35 °C (estimate)	[2] [3] [7]
Density	0.77 g/cm ³	[1] [2] [4]
Refractive Index	1.395	[3] [4]
Flash Point	9 °C	[1] [2] [3] [4]
Vapor Pressure	29.6 mmHg at 25 °C	[2] [4]
XLogP3	2.3	[2] [6] [7]
Hydrogen Bond Acceptor Count	1	[2] [6] [7]
Rotatable Bond Count	4	[2] [6] [7]

Experimental Protocols for Determination of Physical Constants

The following sections detail the standard methodologies for the experimental determination of the key physical constants of liquid organic compounds like **3-Ethoxypentane**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure compound, the boiling point is a characteristic physical property.[\[8\]](#)

Methodology: Capillary Method

A simple and effective method for determining the boiling point of an organic liquid is the capillary method.[\[8\]](#)

- **Sample Preparation:** A small amount of the liquid sample (a few milliliters) is placed in a small test tube.^[9]
- **Apparatus Setup:** A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.^[8] The test tube is then securely clamped and a thermometer is immersed in the liquid, ensuring the bulb is close to the capillary opening but not touching the bottom of the test tube.
- **Heating:** The apparatus is gently heated in a water or oil bath.^[9]
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Heating is continued until a steady stream of bubbles is observed.
- **Cooling and Measurement:** The heat source is then removed, and the liquid is allowed to cool. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.^[8] This indicates that the vapor pressure of the sample is equal to the atmospheric pressure inside the capillary tube.^[8]

Determination of Density

Density is the mass of a substance per unit of volume and is a fundamental physical property.

Methodology: Gravimetric Method

- **Weighing the Pycnometer:** A clean, dry pycnometer (a small glass flask of a specific volume) is accurately weighed.
- **Filling the Pycnometer:** The pycnometer is filled with the liquid sample, ensuring there are no air bubbles. The stopper is inserted, and any excess liquid is carefully wiped from the outside.
- **Weighing the Filled Pycnometer:** The filled pycnometer is weighed to determine the mass of the liquid.
- **Volume Determination:** The volume of the pycnometer is determined by filling it with a liquid of known density (e.g., deionized water) at a specific temperature and weighing it. The volume can then be calculated.

- Calculation: The density of the sample is calculated by dividing the mass of the liquid by the volume of the pycnometer.

Determination of Refractive Index

The refractive index of a liquid is the ratio of the speed of light in a vacuum to the speed of light in the liquid.^[10] It is a characteristic property that can be used to identify a substance and assess its purity.^[10]

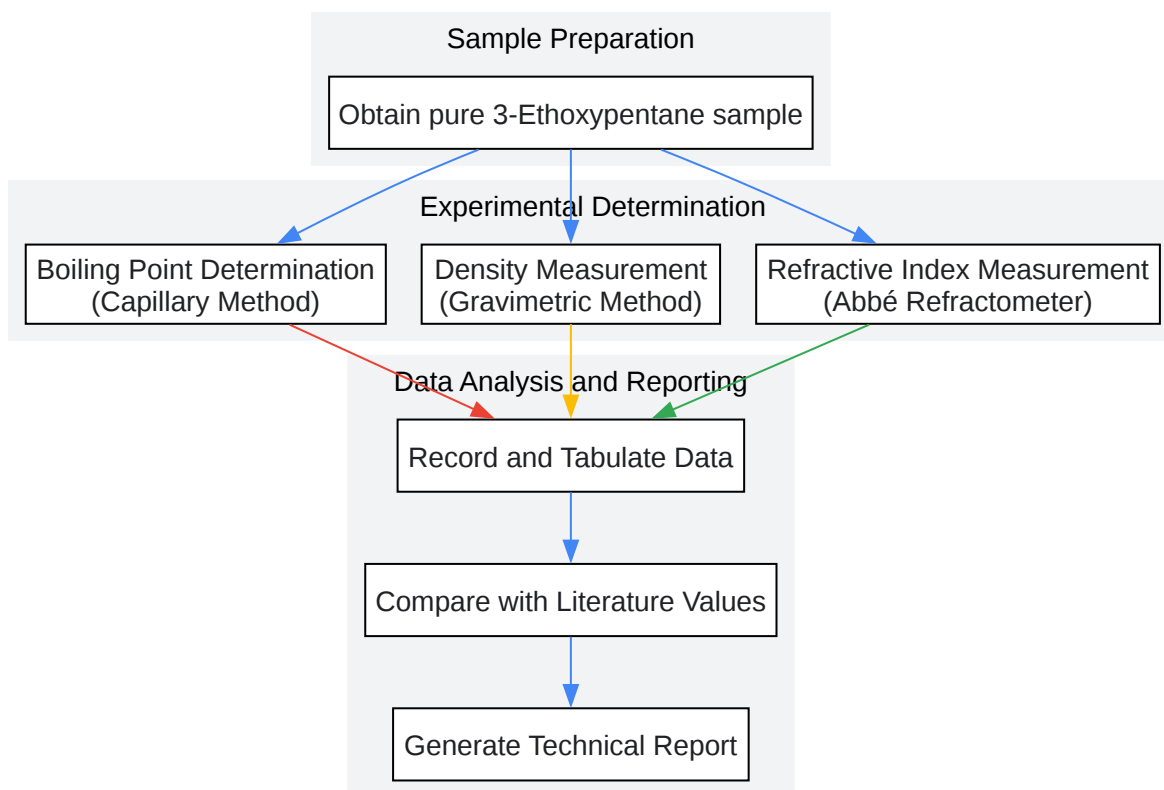
Methodology: Using an Abbé Refractometer

- Calibration: The refractometer is calibrated using a standard liquid with a known refractive index.
- Sample Application: A few drops of the liquid sample are placed on the prism of the refractometer.
- Measurement: The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered in the crosshairs.
- Reading: The refractive index is read directly from the instrument's scale.
- Temperature Correction: The refractive index is temperature-dependent.^[10] Measurements are typically made at a standard temperature (e.g., 20°C or 25°C). If the measurement is performed at a different temperature, a correction factor must be applied.^[10]

Logical Workflow for Physical Constant Determination

The following diagram illustrates the logical workflow for the experimental determination of the physical constants of **3-Ethoxypentane**.

Workflow for Physical Constant Determination of 3-Ethoxypentane



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Caption: Logical workflow for the determination of physical constants.

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